

# Application Notes and Protocols for (Asp)2-Rhodamine 110 in Live Cells

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## Compound of Interest

Compound Name: (Asp)2-Rhodamine 110

CAS No.: 102330-07-4

Cat. No.: B15554118

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## Introduction

**(Asp)2-Rhodamine 110**, also known as Rhodamine 110 bis-(L-aspartic acid amide), is a highly sensitive and specific fluorogenic substrate for monitoring the activity of executioner caspases-3 and -7 in live cells.[1] Caspases, a family of cysteine proteases, are central regulators of apoptosis, or programmed cell death.[1] In healthy, non-apoptotic cells, **(Asp)2-Rhodamine 110** is a non-fluorescent bisamide derivative of rhodamine 110 that can readily cross the cell membrane.[2] Upon the induction of apoptosis, activated caspases-3 and -7 recognize and cleave the two aspartic acid residues from the rhodamine 110 backbone. This two-step cleavage process releases the highly fluorescent rhodamine 110, resulting in a significant increase in green fluorescence that can be detected and quantified using fluorescence microscopy or flow cytometry.[3][4] This "turn-on" fluorescence provides a direct measure of caspase-3/7 activity, enabling real-time monitoring of apoptosis in living cells.

## Mechanism of Action

The mechanism of **(Asp)2-Rhodamine 110** activation is a two-step enzymatic process. In its native state, the fluorophore is quenched by the two aspartic acid amide groups. The activation of caspase-3 and/or caspase-7 during apoptosis leads to the sequential cleavage of these amide bonds. The initial cleavage yields a mono-amide intermediate which is fluorescent, and the subsequent cleavage of the second amide bond releases the fully active rhodamine 110 fluorophore, leading to a substantial increase in fluorescence intensity.[3]

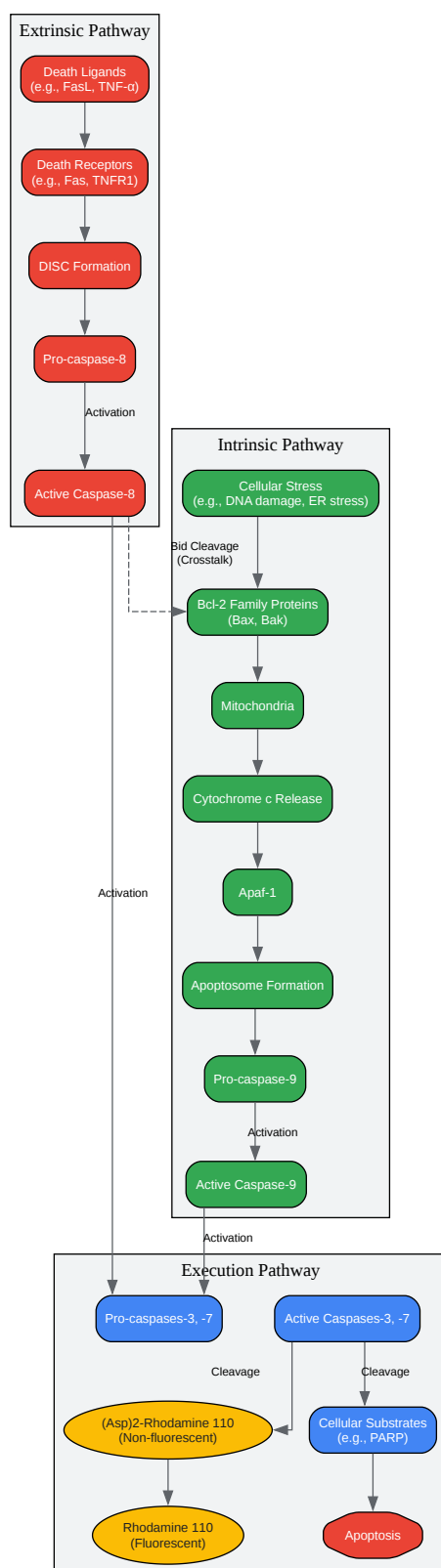
## Quantitative Data

A summary of the key quantitative parameters for **(Asp)2-Rhodamine 110** is provided in the table below. These values are essential for designing and optimizing live-cell imaging experiments.

| Parameter                                   | Value                                                                 | Reference                                                                              |
|---------------------------------------------|-----------------------------------------------------------------------|----------------------------------------------------------------------------------------|
| Excitation Wavelength ( $\lambda_{ex}$ )    | ~496 nm                                                               | [5]                                                                                    |
| Emission Wavelength ( $\lambda_{em}$ )      | ~520 nm                                                               | [5]                                                                                    |
| Molar Extinction Coefficient ( $\epsilon$ ) | ~78,000 $\text{cm}^{-1}\text{M}^{-1}$ (for Rhodamine 110)             | Not explicitly found for (Asp)2-Rhodamine 110, value is for the resulting fluorophore. |
| Fluorescence Quantum Yield ( $\Phi$ )       | ~0.88 (for Rhodamine 110)                                             | [6]                                                                                    |
| Recommended Working Concentration           | 1-10 $\mu\text{M}$                                                    | [7]                                                                                    |
| Typical Incubation Time                     | 30-60 minutes                                                         | [4][8]                                                                                 |
| Signal-to-Noise Ratio                       | High, with a fluorescence increase of up to ~3500-fold upon cleavage. | [3]                                                                                    |

## Signaling Pathway

The activation of caspases-3 and -7 is a central event in both the intrinsic and extrinsic apoptotic pathways. The following diagram illustrates the convergence of these pathways on the executioner caspases, which in turn cleave substrates like **(Asp)2-Rhodamine 110**.



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Apoptotic signaling pathways leading to caspase-3/7 activation.

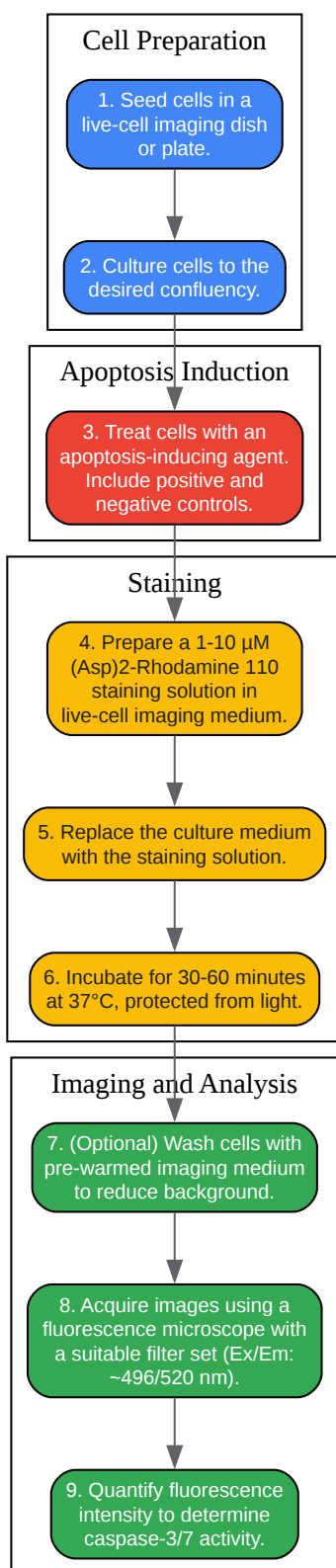
## Experimental Protocols

### Materials

- **(Asp)2-Rhodamine 110** (powder or DMSO stock solution)
- Dimethyl sulfoxide (DMSO), anhydrous
- Live-cell imaging medium (e.g., phenol red-free DMEM or FluoroBrite™ DMEM)
- Phosphate-buffered saline (PBS), pH 7.4
- Apoptosis-inducing agent (e.g., staurosporine, etoposide, or TRAIL)
- Negative control cells (untreated or treated with a vehicle)
- Positive control cells (treated with an apoptosis-inducing agent)
- Fluorescence microscope with appropriate filter sets (e.g., FITC or GFP filter set)
- Live-cell imaging chamber or plate

### Protocol for Live-Cell Imaging

This protocol provides a general guideline for using **(Asp)2-Rhodamine 110** to detect caspase-3/7 activity in adherent cells. Optimization may be required for specific cell types and experimental conditions.



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Experimental workflow for live-cell imaging of caspase-3/7 activity.

#### Detailed Steps:

- Cell Preparation:
  - Seed cells in a suitable live-cell imaging vessel (e.g., glass-bottom dish, chamber slide, or multi-well plate) at a density that will result in 50-70% confluency at the time of imaging.
  - Culture the cells in their appropriate growth medium at 37°C in a humidified incubator with 5% CO<sub>2</sub>.
- Induction of Apoptosis:
  - Treat the cells with the desired apoptosis-inducing agent at a predetermined concentration and for a specific duration.
  - Include a negative control group (untreated cells or vehicle-treated cells) and a positive control group (cells treated with a known apoptosis inducer like staurosporine at 1 µM for 3-6 hours).
- Staining with **(Asp)2-Rhodamine 110**:
  - Prepare a fresh staining solution of **(Asp)2-Rhodamine 110** at a final concentration of 1-10 µM in a serum-free, phenol red-free live-cell imaging medium. The optimal concentration should be determined empirically for each cell type.
  - Gently aspirate the culture medium from the cells and replace it with the pre-warmed staining solution.
  - Incubate the cells for 30-60 minutes at 37°C, protected from light.
- Image Acquisition:
  - (Optional) To reduce background fluorescence, you can gently wash the cells once or twice with pre-warmed live-cell imaging medium before imaging.
  - Place the imaging vessel on the stage of a fluorescence microscope equipped with a live-cell incubation chamber (maintaining 37°C and 5% CO<sub>2</sub>).

- Acquire images using a standard FITC or GFP filter set (Excitation: ~496 nm, Emission: ~520 nm).
- Use the lowest possible excitation light intensity and exposure time to minimize phototoxicity and photobleaching.[\[9\]](#)[\[10\]](#)
- Data Analysis:
  - Quantify the mean fluorescence intensity of the cells in the images using image analysis software (e.g., ImageJ/Fiji, CellProfiler).
  - Compare the fluorescence intensity of the treated cells to that of the negative and positive controls to determine the level of caspase-3/7 activation.

## Troubleshooting

| Problem                          | Possible Cause                                                                                                  | Solution                                                                                                                                      |
|----------------------------------|-----------------------------------------------------------------------------------------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------|
| No or Weak Signal                | Ineffective apoptosis induction.                                                                                | Confirm the efficacy of your apoptosis-inducing agent and optimize the treatment time and concentration.                                      |
| Low expression of caspases-3/7.  | Use a cell line known to express sufficient levels of these caspases.                                           |                                                                                                                                               |
| Sub-optimal probe concentration. | Titrate the concentration of (Asp)2-Rhodamine 110 to find the optimal working concentration for your cell type. |                                                                                                                                               |
| Incorrect filter set.            | Ensure that the excitation and emission filters are appropriate for Rhodamine 110.                              |                                                                                                                                               |
| High Background                  | Autofluorescence of the medium.                                                                                 | Use a phenol red-free imaging medium.                                                                                                         |
| Excess probe in the medium.      | Perform optional wash steps before imaging.                                                                     |                                                                                                                                               |
| Probe degradation.               | Prepare the staining solution fresh for each experiment and protect it from light.                              |                                                                                                                                               |
| Phototoxicity/Cell Death         | Excessive light exposure.                                                                                       | Minimize the excitation light intensity and exposure time. Use a more sensitive camera if available. <a href="#">[9]</a> <a href="#">[10]</a> |
| High probe concentration.        | Reduce the concentration of (Asp)2-Rhodamine 110.                                                               |                                                                                                                                               |
| Signal in Negative Control       | Spontaneous apoptosis.                                                                                          | Ensure that the cells are healthy and not overly                                                                                              |

confluent before starting the experiment.

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|------------------------------|---------------------------------------------------------------------------------------------------------------------------------|
| Non-specific probe cleavage. | While highly specific, some non-specific cleavage by other proteases may occur. Compare with a known caspase inhibitor control. |
|------------------------------|---------------------------------------------------------------------------------------------------------------------------------|

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